

Phorate Application in the Control of Agricultural Pests: Detailed Notes and Protocols

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Compound of Interest

Compound Name: **Phorate**

Cat. No.: **B1677698**

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Introduction

Phorate is a systemic organophosphate insecticide and nematicide used to control a wide range of sucking and chewing insects, mites, and nematodes in various agricultural crops.[1] Its primary mode of action is the inhibition of acetylcholinesterase (AChE), an enzyme crucial for the proper functioning of the nervous system in insects.[2][3] This document provides detailed application notes, experimental protocols, and supporting data on the use of **Phorate** for controlling specific agricultural pests, with a focus on cotton and potatoes.

Data Presentation: Efficacy and Application Rates

The following tables summarize quantitative data on the application and efficacy of **Phorate** against key agricultural pests.

Table 1: **Phorate** Application Rates for Pest Control in Cotton

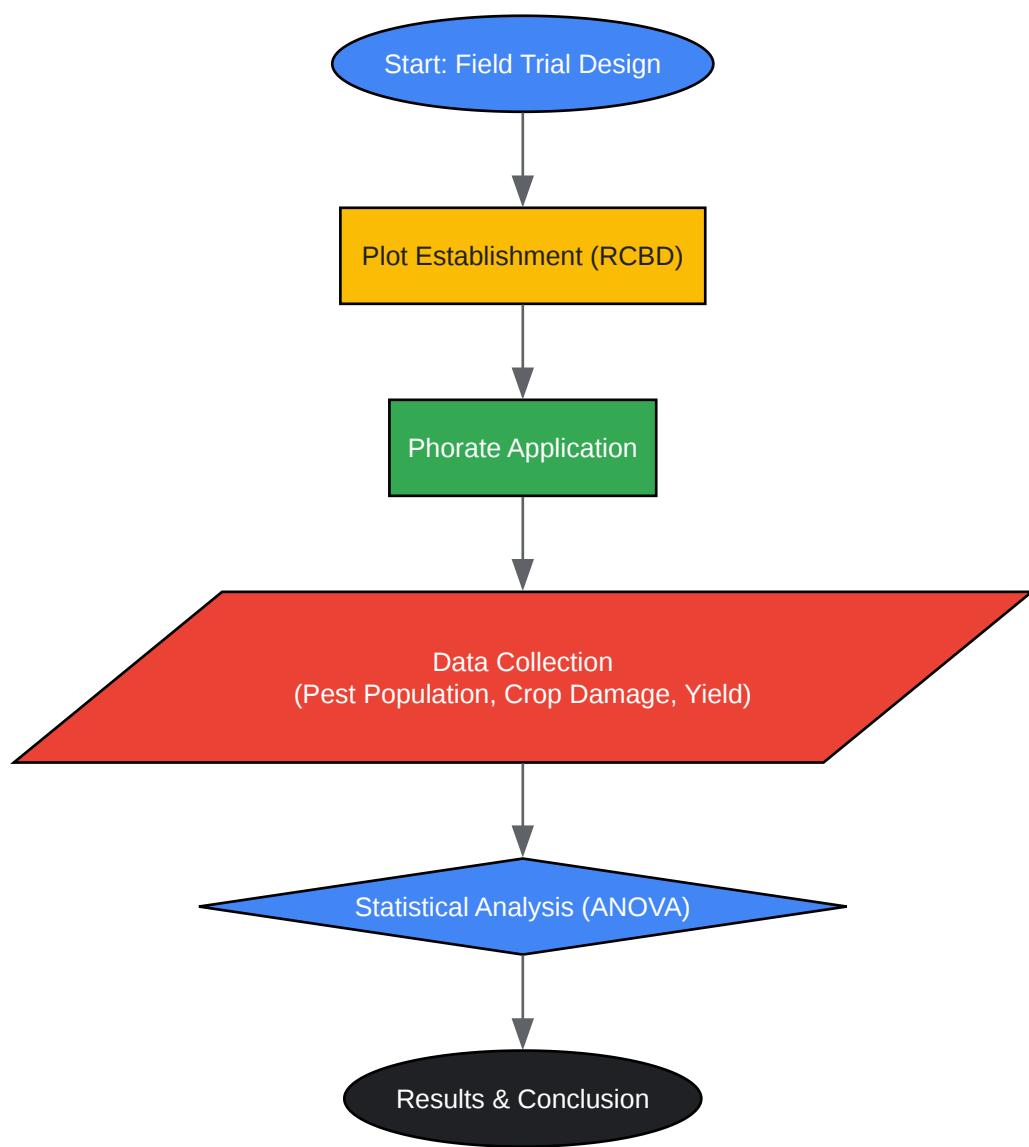
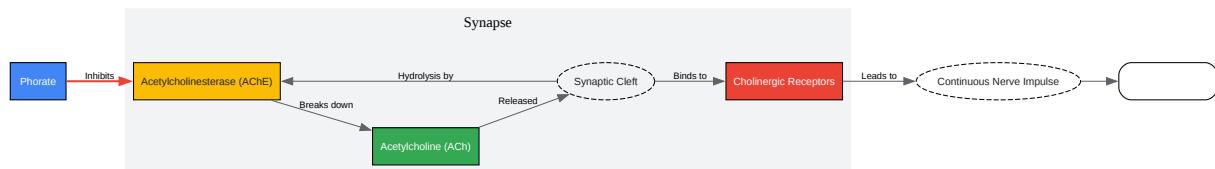
Target Pest	Phorate Formulation	Application Rate	Application Method	Efficacy/Remarks
Early Season Aphids, Mites, Thrips	20G	3.0 oz per 1,000 ft of row	In-furrow at planting	Provides protection during early growth stages.
Aphids, Black Cutworms, Leafhoppers, Leaf Miners, Mites, Thrips, Whiteflies	20G	6.0-9.0 oz per 1,000 ft of row	In-furrow at planting	Recommended for extended mite control and early-season protection. Higher rates for heavier soils.
Creontiades pallidus (Cotton Shredder Bug)	Not Specified	Not Specified	Foliar Spray	Effects diminished after approximately 31 days in a one-time spray application. ^[4]

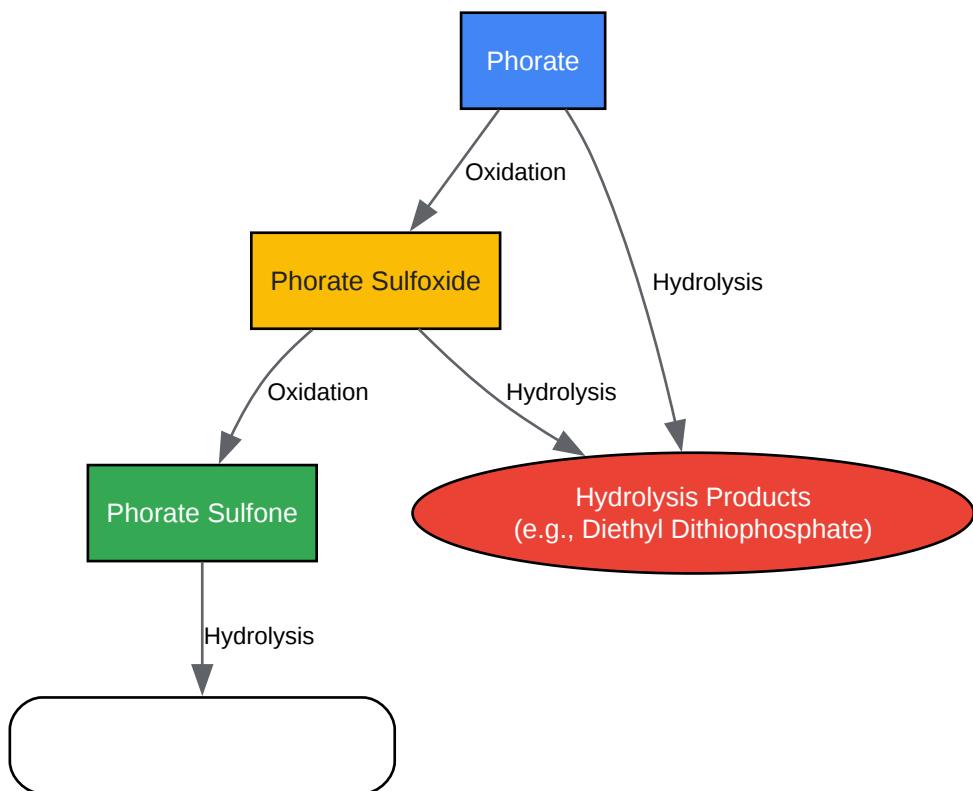
Table 2: **Phorate** Application for Pest Control in Potatoes

Target Pest	Phorate Formulation	Application Rate	Application Method	Efficacy/Remarks
Wireworms (<i>Agriotes obscurus</i>)	20G	3230 g AI/ha	Not Specified	As effective as broflanilide in reducing tuber blemishes.[5][6] Reduced resident wireworms by 95.4-99.0% and neonate wireworms by 98.1-100%. [5][6]
General Soil Pests	Granules	3.4 kg/ha	At planting	Residues of phorate and its metabolites were generally below 0.05 mg/kg in harvested potatoes 125 days after application.[7]
General Soil Pests	Granules	3 kg/ha	At planting	Residues in harvested potatoes (90-120 days after application) were generally 0.05 mg/kg or less, with occasional findings up to 0.15 mg/kg. [7]

Signaling Pathways and Mode of Action

Phorate's primary mechanism of action is the inhibition of acetylcholinesterase (AChE) in the nervous system of insects.[2] This leads to an accumulation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, causing continuous stimulation of cholinergic receptors and resulting in hyperexcitation, paralysis, and ultimately, death of the insect.[2][3] While AChE is the primary target, some organophosphates have also been shown to interact directly with nicotinic acetylcholine receptors (nAChRs), which could contribute to their overall neurotoxicity.[8][9][10]





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